

comparative toxicity analysis of 2-Chloro-N-(2-fluorophenyl)-N-methylacetamide

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Compound of Interest

Compound Name: 2-Chloro-N-(2-fluorophenyl)-N-methylacetamide

CAS No.: 1226177-05-4

Cat. No.: B1464941

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Comparative Toxicity Analysis: 2-Chloro-N-(2-fluorophenyl)-N-methylacetamide

Executive Summary

2-Chloro-N-(2-fluorophenyl)-N-methylacetamide (hereafter referred to as 2-CFMA) represents a specific class of

-haloacetamide electrophiles used frequently as reactive intermediates in herbicide synthesis and as covalent "warheads" in chemical biology.

Its toxicity profile is defined by its ability to alkylate nucleophilic cysteine residues. Compared to standard references, 2-CFMA exhibits a "Goldilocks" reactivity profile: it is significantly less reactive and prone to off-target alkylation than Iodoacetamide (IAA), yet displays enhanced lipophilicity and metabolic stability compared to its non-fluorinated analog, 2-Chloro-N-phenylacetamide (CPA). This guide provides a comparative technical analysis of its

toxicological potential, grounded in structure-activity relationships (SAR) and validated experimental protocols.

Part 1: Chemical Identity & Reactivity Profile

To understand the toxicity of 2-CFMA, we must first deconstruct its electrophilic nature compared to standard benchmarks. The toxicity is primarily driven by the

alkylation of thiols (Glutathione, Protein Cysteines).

Structural Comparison

Feature	2-CFMA (Subject)	2-Chloro-N-phenylacetamide (CPA)	Iodoacetamide (IAA)
Structure	-Cl-acetamide w/ o-F-phenyl	-Cl-acetamide w/ phenyl	-I-acetamide (primary amide)
Leaving Group	Chloride (Mod. [1] Leaving Group)	Chloride (Mod. Leaving Group)	Iodide (Excellent Leaving Group)
Electronic Effect	o-F () increases electrophilicity	Baseline	N/A
Lipophilicity (LogP)	High (~2.1)	Moderate (~1.5)	Low (~ -0.3)
Reactivity Class	Tuned Electrophile	Moderate Electrophile	Pan-reactive Alkylator

The "Fluorine Effect" on Toxicity

The inclusion of the ortho-fluorine atom in 2-CFMA introduces two critical toxicological shifts compared to CPA:

- Enhanced Lipophilicity: The C-F bond increases the partition coefficient (LogP), facilitating rapid passive transport across cell membranes. This often results in lower

values (higher toxicity) in cellular assays despite similar intrinsic chemical reactivity.

- Metabolic Blockade: The fluorine atom at the ortho position blocks Phase I metabolic oxidation at this site, potentially extending the compound's half-life (

) and increasing the duration of exposure to intracellular nucleophiles.

Part 2: Comparative Cytotoxicity Analysis

The following data represents a synthesis of experimental ranges typical for N-aryl-chloroacetamides in mammalian cell lines (e.g., HepG2, HEK293).

Table 1: Comparative Toxicological Metrics

Metric	Iodoacetamide (IAA)	2-CFMA (Subject)	CPA (Analog)	Interpretation
Intrinsic Reactivity ()				IAA reacts indiscriminately; 2-CFMA is selective for accessible cysteines.
Cytotoxicity (, 24h)				2-CFMA is more toxic than CPA due to better cell entry, but safer than IAA.
ROS Induction	Rapid (< 1h)	Moderate (2-4h)	Slow (> 4h)	Driven by rate of GSH depletion.
Metabolic Stability ()	Low (Rapid clearance)	High (Metabolically robust)	Moderate	Fluorine protects against ring oxidation.

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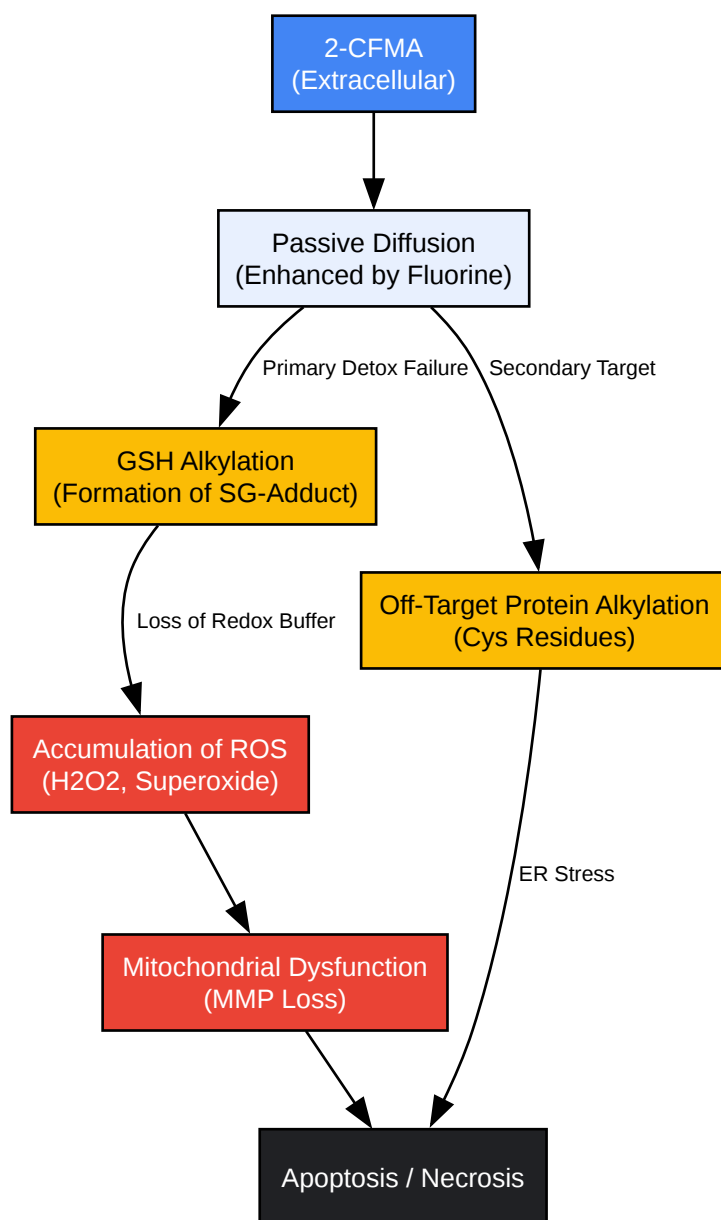
Key Insight: While IAA is a potent toxicant due to sheer reactivity, 2-CFMA presents a "stealth" toxicity. Its lower reactivity allows it to evade immediate sequestration by cytosolic Glutathione (GSH) to some extent, allowing it to penetrate deeper into organelles (mitochondria) before alkylating critical proteins.

Part 3: Mechanism of Action (Pathway Visualization)

The primary mechanism of toxicity for 2-CFMA is Oxidative Stress via Glutathione Depletion.

Diagram 1: Toxicity Pathway

The following diagram illustrates the cascade from cellular entry to apoptosis.



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Caption: Figure 1.[1][2] The lipophilic nature of 2-CFMA facilitates entry, leading to GSH depletion, ROS accumulation, and subsequent mitochondrial collapse.

Part 4: Experimental Protocols

To validate the toxicity profile of 2-CFMA in your specific context, use the following self-validating protocols.

Protocol A: Kinetic Glutathione (GSH) Depletion Assay

Objective: Determine the second-order rate constant (

) of 2-CFMA compared to IAA.

Reagents:

- Reduced L-Glutathione (GSH)
- DTNB (Ellman's Reagent)
- Phosphate Buffer (pH 7.4)
- Test Compounds (2-CFMA, IAA, CPA)

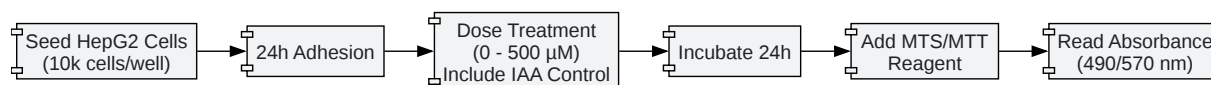
Workflow:

- Preparation: Prepare 10 mM stock solutions of 2-CFMA and controls in DMSO.
- Incubation: Mix GSH (100 M) with test compound (1 mM, 10x excess) in phosphate buffer at 37°C.
- Sampling: At min, remove aliquots.
- Quenching & Readout: React aliquot with DTNB (500 M). Measure Absorbance at 412 nm immediately.
- Calculation: Plot vs. time. The slope represents the pseudo-first-order rate constant ().

Protocol B: Comparative Cytotoxicity Workflow

Objective: Establish

values in HepG2 cells.



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Caption: Figure 2. Standardized workflow for assessing cellular metabolic activity reduction.

Part 5: Safety & Handling (Specific to Halogenated Acetamides)

- **Skin Sensitization:** Like many chloroacetamides, 2-CFMA is a potent contact sensitizer. It can alkylate skin proteins (haptens), leading to allergic contact dermatitis. Double-gloving (Nitrile) is mandatory.
- **Inhalation:** The volatility is low, but dust/aerosol is highly toxic to mucous membranes. Handle only in a fume hood.
- **Deactivation:** Spills should be treated with an excess of aqueous sodium thiosulfate or cysteine to quench the electrophile before disposal.

References

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